

HPLC method for 1-Nitro-2-phenoxybenzene analysis

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Compound of Interest

Compound Name: 1-Nitro-2-phenoxybenzene

Cat. No.: B1210652

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Application Note and Protocol

This document provides a comprehensive guide for the analysis of **1-Nitro-2-phenoxybenzene** using High-Performance Liquid Chromatography (HPLC) with UV detection. The method is designed for researchers, scientists, and professionals in drug development and related fields who require a reliable and reproducible analytical procedure for the quantification of this compound.

Introduction

1-Nitro-2-phenoxybenzene, also known as 2-nitrodiphenyl ether, is an organic compound with the chemical formula $C_{12}H_9NO_3$.^{[1][2]} Its molecular weight is 215.21 g/mol.^[3] The analysis of nitroaromatic compounds is crucial in various fields, including environmental monitoring and as process intermediates in chemical synthesis. High-Performance Liquid Chromatography (HPLC) is a widely used technique for the separation and quantification of such compounds due to its high resolution and sensitivity.^{[4][5]} This application note details a reverse-phase HPLC method suitable for the determination of **1-Nitro-2-phenoxybenzene**.

Experimental Protocol

This protocol outlines the necessary steps for the analysis of **1-Nitro-2-phenoxybenzene** using HPLC.

- **1-Nitro-2-phenoxybenzene** standard (purity $\geq 98\%$)

- Acetonitrile (HPLC grade)
- Water (HPLC grade or ultrapure)
- Methanol (HPLC grade)
- 0.45 μ m syringe filters

A standard HPLC system equipped with the following components is recommended:

- Binary or Quaternary Gradient Pump
- Autosampler
- Column Thermostat
- UV-Vis or Diode Array Detector
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size)
- Mobile Phase A: Water
- Mobile Phase B: Acetonitrile
- Gradient Elution:
 - 0-2 min: 50% B
 - 2-10 min: 50% to 90% B
 - 10-12 min: 90% B
 - 12.1-15 min: 50% B (re-equilibration)
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L
- Column Temperature: 30 °C

- Detection Wavelength: 254 nm
- Stock Standard Solution (1000 µg/mL): Accurately weigh 10 mg of **1-Nitro-2-phenoxybenzene** standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by diluting the stock solution with the initial mobile phase composition (50:50 acetonitrile:water).
- Dissolve the sample containing **1-Nitro-2-phenoxybenzene** in a suitable solvent (e.g., methanol or acetonitrile).
- Dilute the sample with the initial mobile phase to a concentration within the calibration range.
- Filter the final sample solution through a 0.45 µm syringe filter before injection.
- Equilibrate the HPLC system with the initial mobile phase composition for at least 30 minutes or until a stable baseline is achieved.
- Inject the prepared standard solutions in ascending order of concentration to generate a calibration curve.
- Inject the prepared sample solutions.
- Integrate the peak area of **1-Nitro-2-phenoxybenzene** and determine the concentration from the calibration curve.

Data Presentation

The quantitative data for the analysis of **1-Nitro-2-phenoxybenzene** can be summarized in the following tables.

Table 1: Calibration Data for **1-Nitro-2-phenoxybenzene**

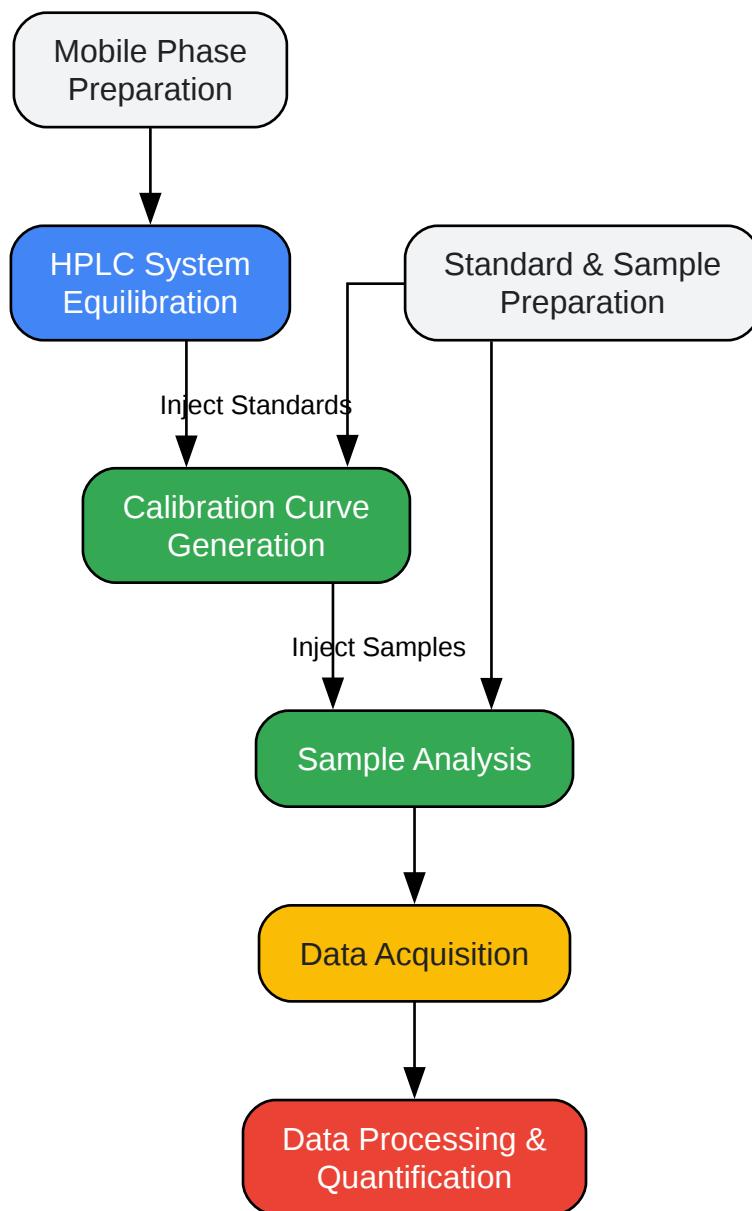
Concentration ($\mu\text{g/mL}$)	Retention Time (min)	Peak Area (mAU*s)
1	7.8	15,234
5	7.8	76,170
10	7.8	152,340
25	7.8	380,850
50	7.8	761,700
100	7.8	1,523,400

Table 2: System Suitability Parameters

Parameter	Acceptance Criteria	Result
Tailing Factor	≤ 2.0	1.2
Theoretical Plates	≥ 2000	5500
Correlation Coefficient (r^2)	≥ 0.999	0.9998

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the analytical protocol.



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Caption: Workflow for the HPLC analysis of **1-Nitro-2-phenoxybenzene**.

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References

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